

Comparative Analysis of Nitroxazepine's Cross-Reactivity with Monoamine Transporters

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Compound of Interest

Compound Name: **Nitroxazepine**

Cat. No.: **B1221370**

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This guide provides a comparative overview of the tricyclic antidepressant **Nitroxazepine** and its interaction with the primary monoamine transporters: the serotonin transporter (SERT), the norepinephrine transporter (NET), and the dopamine transporter (DAT). Due to the limited availability of specific quantitative binding affinity data for **Nitroxazepine** in publicly accessible literature, this guide presents its known mechanism of action alongside comparative data for other well-characterized tricyclic antidepressants (TCAs).

Nitroxazepine is recognized as a serotonin-norepinephrine reuptake inhibitor (SNRI), indicating its primary therapeutic action involves the blockade of SERT and NET. This inhibition leads to an increase in the synaptic concentrations of serotonin and norepinephrine, which is believed to be the primary mechanism behind its antidepressant effects. While its affinity for DAT is not well-documented, most TCAs exhibit significantly lower affinity for the dopamine transporter compared to SERT and NET.

Quantitative Comparison of Monoamine Transporter Affinity for Selected Tricyclic Antidepressants

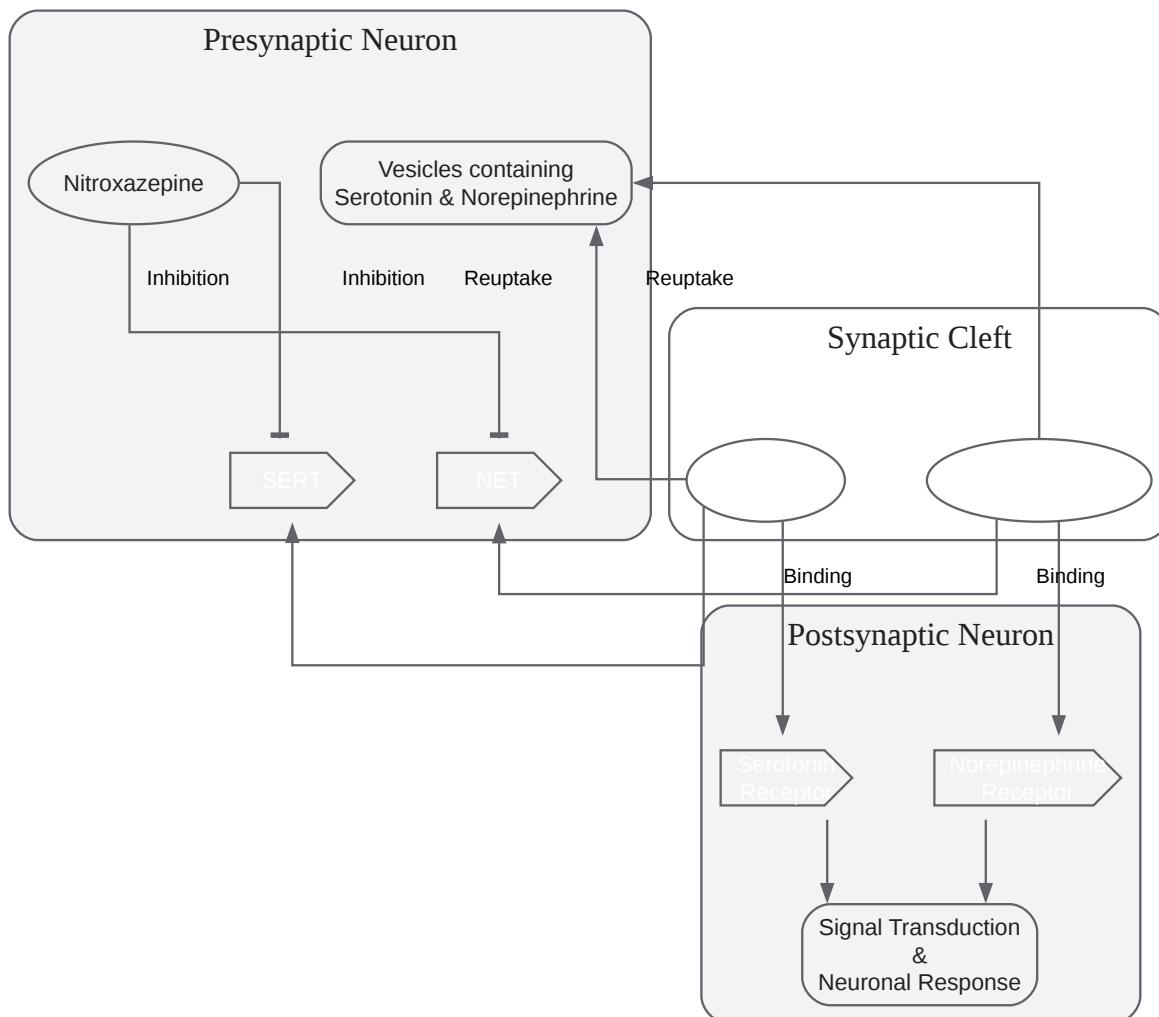
The following table summarizes the in vitro binding affinities (K_i , nM) of several common tricyclic antidepressants for the human serotonin, norepinephrine, and dopamine transporters. This data provides a comparative context for understanding the likely selectivity profile of **Nitroxazepine**. Lower K_i values indicate higher binding affinity.

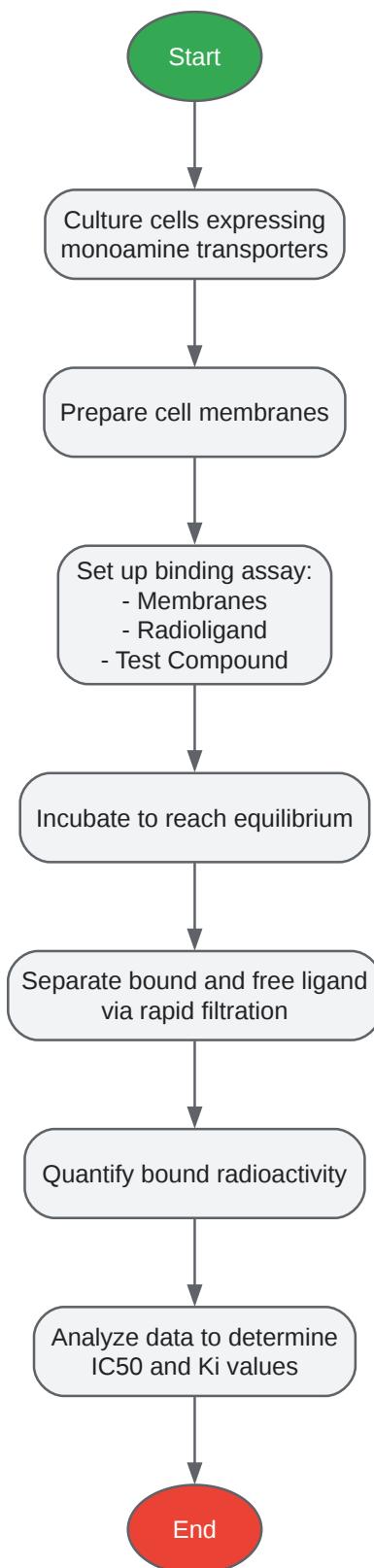
Drug	SERT Ki (nM)	NET Ki (nM)	DAT Ki (nM)	SERT/NET Selectivity Ratio
Nitroxazepine	Not Reported	Not Reported	Not Reported	Not Reported
Amitriptyline	2.8–36	19–102	>1000	~1:1.5
Nortriptyline	15	1.8–21	>1000	~1:0.2
Imipramine	1.1	37	>1000	~1:33.6
Desipramine	19.8	0.8	>1000	~1:0.04
Clomipramine	0.2	38.8	>1000	~1:194

Data compiled from various sources. It is important to note that absolute Ki values can vary between studies depending on the experimental conditions.

Signaling Pathway of Monoamine Reuptake Inhibition

The following diagram illustrates the general mechanism of action for a serotonin-norepinephrine reuptake inhibitor like **Nitroxazepine**.



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